

Application Notes and Protocols for High-Throughput Screening of Phenylpiperazine Libraries

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Compound of Interest

Compound Name: *1-Benzyl-4-phenylpiperazine*

Cat. No.: *B182925*

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These application notes provide detailed protocols and guidance for the high-throughput screening (HTS) of phenylpiperazine libraries, a critical step in the discovery of novel therapeutics. The phenylpiperazine scaffold is a privileged structure in medicinal chemistry, frequently found in compounds targeting a variety of protein classes, including G-protein coupled receptors (GPCRs), ion channels, and kinases. This document outlines methodologies for identifying GPCR antagonists and anticancer agents from phenylpiperazine libraries.

Application Note 1: High-Throughput Screening of a Phenylpiperazine Library for GPCR Antagonists

This application note describes the screening of a phenylpiperazine library to identify antagonists of a specific G-protein coupled receptor, the serotonin 5-HT2A receptor, which is implicated in various neurological disorders. Phenylpiperazines are a well-established class of compounds that frequently interact with GPCRs.

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